

# Operational Guide: Pyridine-3,5-disulfonic Acid Disposal Procedures

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Pyridine-3,5-disulfonic Acid

CAS No.: 13069-04-0

Cat. No.: B078297

[Get Quote](#)

## Executive Summary

Immediate Classification: Corrosive Solid (Acidic), Organic.[1] Primary Waste Stream: Hazardous Chemical Waste (Incineration).[1] RCRA Status: Characteristic Waste (D002 Corrosivity); Potential D038 (Pyridine) depending on degradation/local interpretation.[1]

This guide provides a rigorous technical framework for the safe handling and disposal of **Pyridine-3,5-disulfonic acid** (CAS: 13069-04-0).[1][2] As a Senior Application Scientist, I emphasize that while the sulfonic acid moieties drive the immediate corrosive hazard, the pyridine ring necessitates strict control over environmental release to prevent aquatic toxicity and regulatory violations regarding aromatic amines.[1]

## Chemical Profile & Hazard Causality

To handle this compound safely, one must understand the molecular origins of its hazards.

- **Acidic Potency:** The presence of two sulfonic acid groups ( ) at the 3 and 5 positions creates a highly electron-deficient pyridine ring.[1] These groups are strong acids ( ), making the solid and its solutions capable of causing immediate, irreversible tissue damage (chemical burns).[1]

- **Thermal Stability:** Unlike simple mineral acids, the aromatic core provides thermal stability, meaning this compound does not easily degrade in standard waste streams.[1] It contributes significantly to Chemical Oxygen Demand (COD) if released into wastewater.[1]
- **Hygroscopicity:** The compound actively scavenges atmospheric moisture, leading to "caking" and the formation of concentrated acidic surface films on the solid.

## Technical Data Summary

Property	Value	Operational Implication
CAS Number	13069-04-0	Use for waste manifesting.[1] [2]
Physical State	White to off-white crystalline powder	Dust inhalation hazard; hygroscopic handling required. [1][2]
Solubility	High (Water)	Rapid dissolution facilitates skin absorption and environmental mobility.[2]
Acidity (pH)	< 1.0 (in 1M solution)	Corrosive (D002).[1][2] Incompatible with bases and oxidizers.[1]
Molecular Weight	239.22 g/mol	N/A

## Personal Protective Equipment (PPE) Matrix

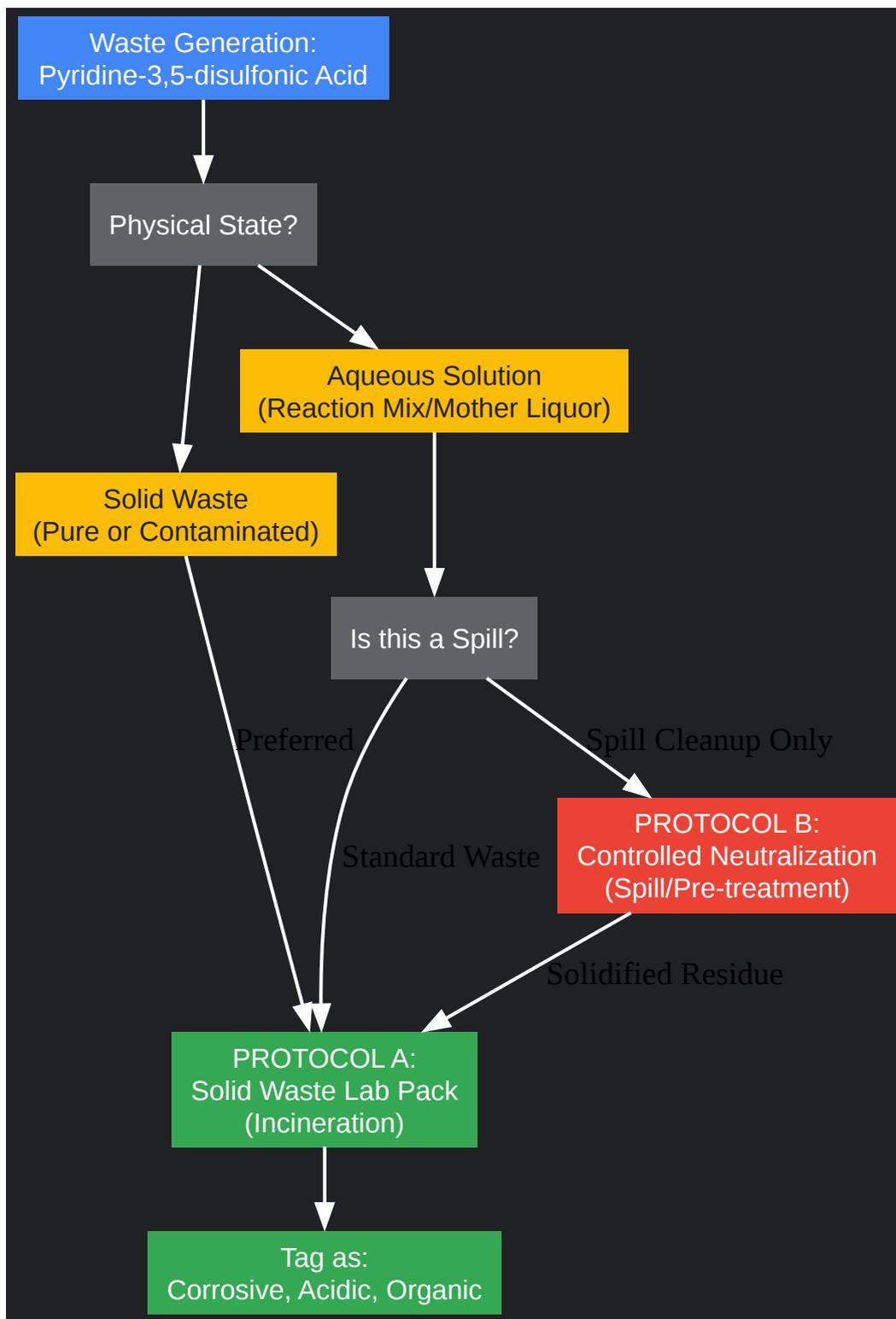
Standard "lab safety" advice is insufficient for disulfonic acids.[1] The high polarity and acidity require specific barrier protection.[1]

- **Eye/Face:** ANSI Z87.1 Chemical Splash Goggles are mandatory.[1] A face shield is required during solution preparation or spill cleanup to protect against exothermic spattering.[1]
- **Hand Protection:**
  - **Standard Handling:** Nitrile gloves (minimum 0.11 mm thickness).[1]

- Spill/Immersion: Double-gloving or Neoprene/Butyl rubber gloves are recommended due to the acid's permeation potential.[\[1\]](#)
- Respiratory: If handling open powder outside a fume hood, a P100 particulate respirator is required to prevent inhalation of acidic dust, which causes severe respiratory tract irritation.  
[\[1\]](#)

## Disposal Decision Logic

The following decision tree illustrates the correct workflow for determining the disposal path. Note that drain disposal is generally prohibited for this compound despite water solubility, due to local POTW (Publicly Owned Treatment Works) restrictions on aromatic sulfonates.[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for selecting the appropriate waste stream.[1] Note that neutralization is primarily a stabilization technique for spills, not a standard drain-disposal method.[1][2]

## Detailed Disposal Protocols

### Protocol A: Commercial Disposal (Lab Pack) - The Standard

This is the required method for bulk chemical disposal to ensure compliance with RCRA regulations.[\[1\]](#)

- Container Selection: Use a chemically compatible container (HDPE or Glass).[\[1\]](#) Do not use metal containers due to rapid corrosion.[\[1\]](#)
- Segregation: Isolate from strong bases (e.g., Sodium Hydroxide), oxidizers (e.g., Nitric Acid), and cyanides.[\[1\]](#)
- Labeling:
  - Chemical Name: **Pyridine-3,5-disulfonic acid**.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Hazards: Corrosive, Irritant.[\[1\]](#)
  - Composition: 100% (if pure).[\[1\]](#)
- Storage: Store in a secondary containment tray in a corrosive/acid cabinet until scheduled pickup.

### Protocol B: Controlled Neutralization (Spill Response Only)

WARNING: This process is highly exothermic.[\[1\]](#) This protocol is intended for spill cleanup or waste volume reduction prior to solidification.[\[1\]](#) Do not discharge into sewer systems unless explicitly authorized by your facility's environmental permit.[\[1\]](#)

Reagents Required:

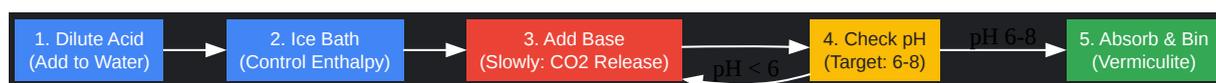
- Sodium Carbonate ( ) or Sodium Bicarbonate ( )

) - Preferred over NaOH to moderate pH change.[1][2]

- pH strips or meter.[1]
- Ice bath (for quantities > 10g).[1]

Workflow:

- Containment: Isolate the spill area. Ensure fume hood ventilation is active.
- Dilution: If the waste is solid, carefully dissolve it in water (approx. 1:10 ratio) to create a heat sink.[1] Always add acid to water, never water to acid.[1]
- Titration:
  - Slowly add the base (Sodium Carbonate) to the acid solution.[1]
  - Observation: Expect fizzing (release).[1] Wait for effervescence to cease before adding more.
  - Thermal Management: Monitor temperature.[1] If the solution boils, stop and add ice.
- Endpoint: Continue until pH reaches 6.0 – 8.0.
- Final Disposal: Absorb the neutralized liquid with vermiculite or clay litter.[1] Scoop into a waste container and tag as "Non-regulated chemical waste" (or Hazardous depending on local pyridine rules).[1]



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for neutralizing acidic spills. Note the feedback loop at Step 4 to ensure neutrality.

## Regulatory Framework (US Focus)[1][2]

- RCRA (Resource Conservation and Recovery Act):
  - D002 (Corrosivity): Aqueous solutions with pH 2 are hazardous waste.[1]
  - U-List (Pyridine): Pyridine is listed as U196.[1] While **Pyridine-3,5-disulfonic acid** is a derivative, strict adherence to "Cradle-to-Grave" liability suggests treating it with the same caution as the parent compound to avoid ambiguity during audits.[1][2]
- DOT (Department of Transportation):[1]
  - Shipping Name: Corrosive liquid, acidic, organic, n.o.s. (**Pyridine-3,5-disulfonic acid**).[1][2][3][4][5][6][7]
  - Hazard Class: 8.[1][8][9]
  - UN Number: UN 3265 (Liquid) or UN 2585 (Solid - Alkyl sulfonic acids).[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 26039, **Pyridine-3,5-disulfonic acid**. [1] Retrieved from [Link]
- U.S. Environmental Protection Agency (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [1] Retrieved from [Link]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [Buy Pyridine-3,5-disulfonic Acid | 13069-04-0 \[smolecule.com\]](#)
- 2. [EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)

- [3. pharmaffiliates.com \[pharmaffiliates.com\]](https://pharmaffiliates.com)
- [4. anaxlab.com \[anaxlab.com\]](https://anaxlab.com)
- [5. PYRIDINE-3,5-DISULFONIC ACID | 13069-04-0 \[chemicalbook.com\]](https://chemicalbook.com)
- [6. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [7. assets.ctfassets.net \[assets.ctfassets.net\]](https://assets.ctfassets.net)
- [8. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [9. fishersci.com \[fishersci.com\]](https://fishersci.com)
- To cite this document: BenchChem. [Operational Guide: Pyridine-3,5-disulfonic Acid Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078297#pyridine-3-5-disulfonic-acid-proper-disposal-procedures\]](https://www.benchchem.com/product/b078297#pyridine-3-5-disulfonic-acid-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)